

Application Notes and Protocols for the Quantification of CHEMBL4224880

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Compound of Interest

Compound Name: CHEMBL4224880

Cat. No.: B15137866

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Introduction

CHEMBL4224880 is a small molecule binder of the estrogen receptor- α (ER- α), a key target in the development of therapies for hormone-dependent cancers and other endocrine-related disorders. Accurate quantification of **CHEMBL4224880** in biological matrices is essential for pharmacokinetic studies, drug metabolism research, and overall drug development. This document provides detailed application notes and protocols for the quantification of **CHEMBL4224880** using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS), a highly sensitive and selective analytical technique.

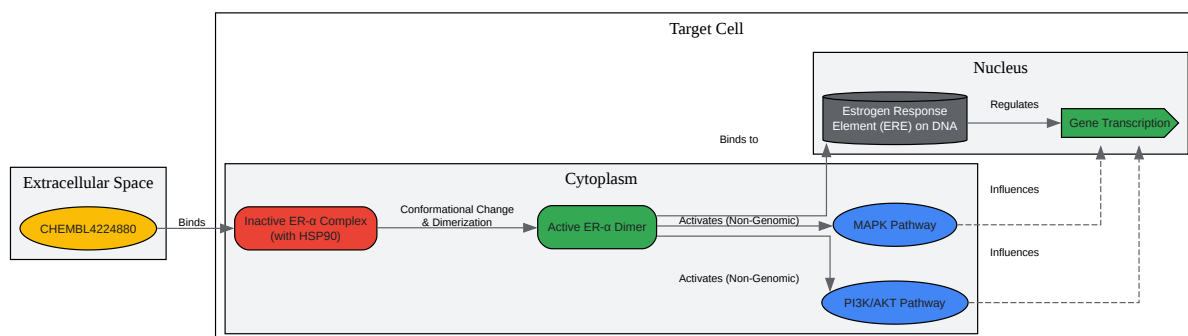
Compound Details:

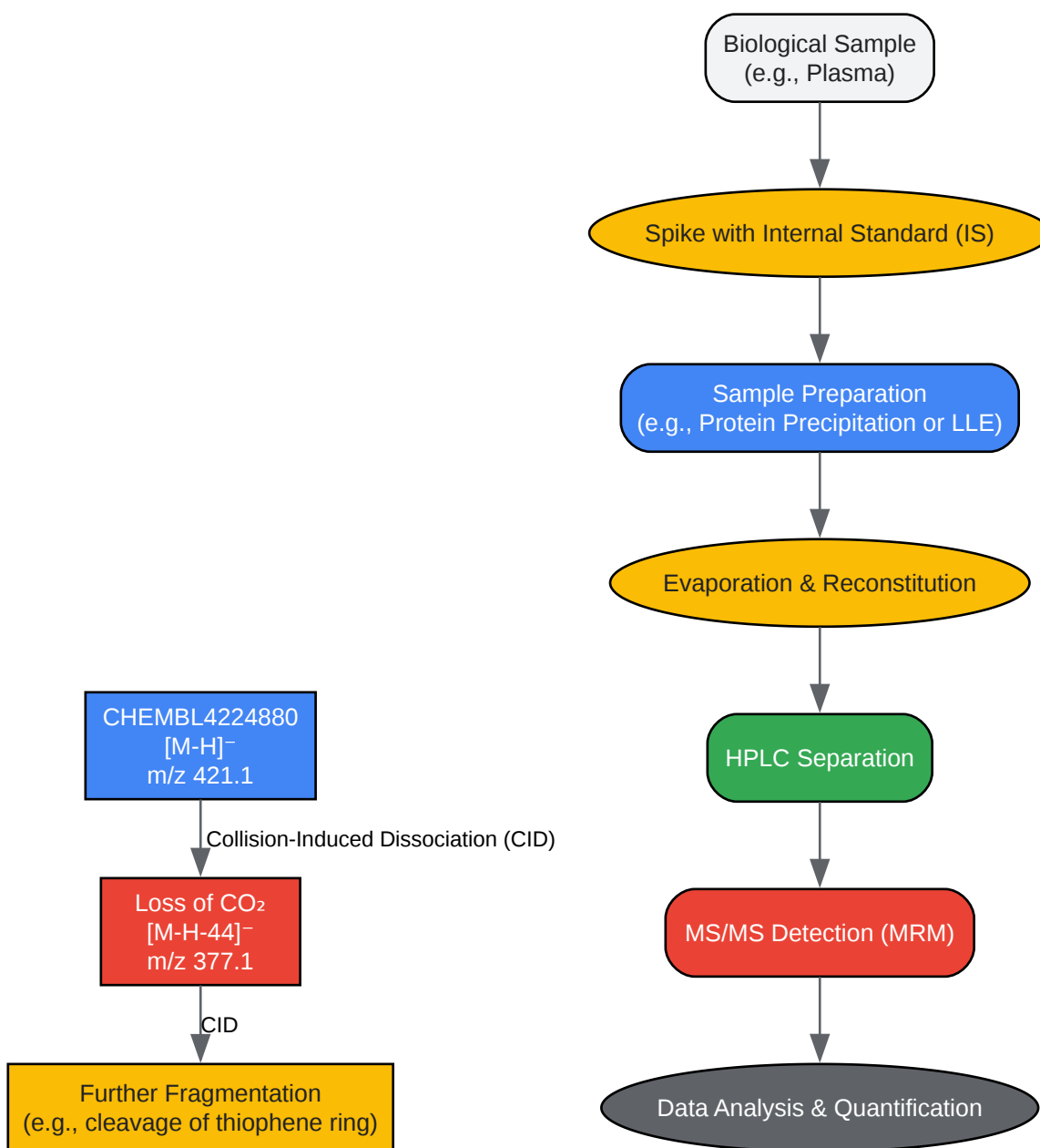
- ChEMBL ID: **CHEMBL4224880**
- Molecular Formula: C₂₅H₁₉FO₃S
- SMILES:
FC1=CC=C2C(C(=C(CCS2)C3=CC=C(O)C=C3)C4=CC=C(/C=C/C(O)=O)C=C4)=C1

- Target: Estrogen receptor- α (ER- α)[\[1\]](#)

Signaling Pathway of Estrogen Receptor- α

CHEMBL4224880 acts on the estrogen receptor- α . The binding of a ligand to ER- α can initiate a cascade of signaling events, broadly categorized into genomic and non-genomic pathways, which ultimately regulate gene expression.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)





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References

- 1. New UPLC–MS/MS assay for the determination of tamoxifen and its metabolites in human plasma, application to patients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. academic.oup.com [academic.oup.com]
- 4. researchgate.net [researchgate.net]
- 5. creative-diagnostics.com [creative-diagnostics.com]
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